

Technical Guide: 2-(2-methyl-1H-imidazol-1-yl)ethanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-methyl-1H-imidazol-1-yl)ethanamine

Cat. No.: B038338

[Get Quote](#)

CAS Number: 113741-01-8

This technical guide provides an in-depth overview of **2-(2-methyl-1H-imidazol-1-yl)ethanamine**, a heterocyclic amine of interest to researchers in medicinal chemistry and drug development. This document collates available physicochemical data, safety information, and a representative experimental protocol for its synthesis.

Chemical and Physical Properties

2-(2-methyl-1H-imidazol-1-yl)ethanamine, with the molecular formula $C_6H_{11}N_3$, is a derivative of imidazole.^[1] Its key computed physicochemical properties are summarized in the table below, providing essential information for experimental design and handling.

Property	Value	Source
Molecular Weight	125.17 g/mol	PubChem[1]
Molecular Formula	C ₆ H ₁₁ N ₃	PubChem[1]
IUPAC Name	2-(2-methylimidazol-1-yl)ethanamine	PubChem[1]
CAS Number	113741-01-8	PubChem[1]
XLogP3	-0.6	PubChem[1]
Monoisotopic Mass	125.095297364 Da	PubChem[1]
Topological Polar Surface Area	43.8 Å ²	PubChem[1]
Heavy Atom Count	9	PubChem[1]
EC Number	818-312-8	PubChem[1]

Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is classified as corrosive.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this substance. Work should be conducted in a well-ventilated fume hood.

Hazard Class	GHS Code	Signal Word	Hazard Statement
Skin Corrosion/Irritation	H314	Danger	Causes severe skin burns and eye damage[1]

Experimental Protocols

While specific literature detailing the synthesis of **2-(2-methyl-1H-imidazol-1-yl)ethanamine** is not readily available, a representative protocol can be adapted from the synthesis of the closely related analogue, 2-(1H-imidazol-1-yl)ethanamine. The key modification is the substitution of imidazole with 2-methylimidazole as the starting material.

Objective: To synthesize **2-(2-methyl-1H-imidazol-1-yl)ethanamine** via N-alkylation of 2-methylimidazole.

Materials:

- 2-methylimidazole
- 2-chloroethylamine hydrochloride
- Sodium hydroxide (NaOH)
- Acetonitrile (CH_3CN)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., acetonitrile, ammonium hydroxide)

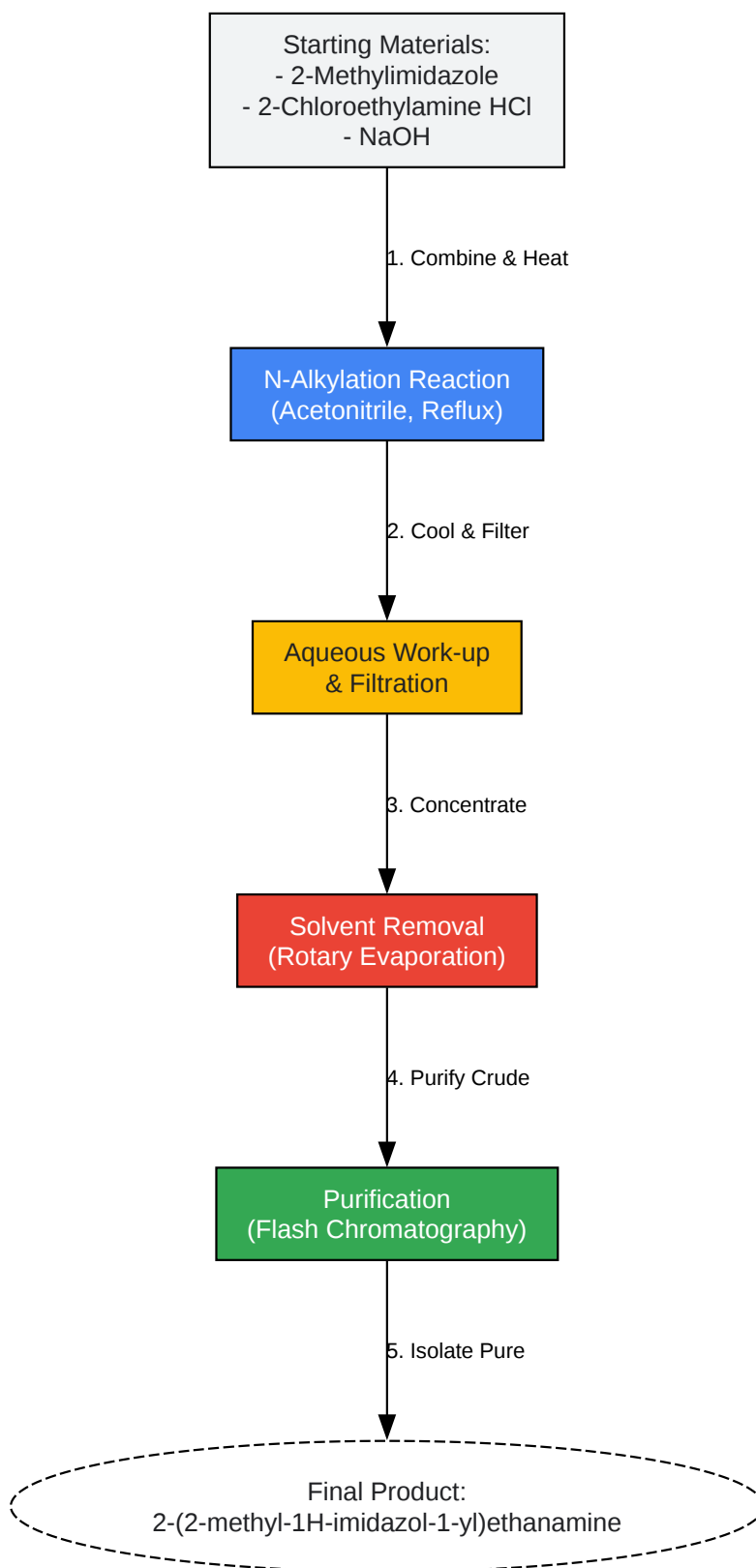
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-methylimidazole, 2-chloroethylamine hydrochloride, and a phase-transfer catalyst such as tetrabutylammonium hydrogensulfate in acetonitrile.
- **Base Addition:** Add a concentrated aqueous solution of sodium hydroxide to the mixture. The amount of base should be sufficient to neutralize the hydrochloride salt and deprotonate the imidazole.
- **Reaction:** Heat the reaction mixture to reflux and maintain for several hours (e.g., 21 hours, as in the analogue's synthesis). Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter to remove any inorganic salts.
- **Concentration:** Concentrate the filtrate under reduced pressure to obtain the crude product as an oil.

- Purification: Purify the crude product using flash column chromatography on silica gel. A gradient elution system, such as acetonitrile with an increasing proportion of ammonium hydroxide, can be employed to isolate the desired product.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Logical Workflow Visualization

The following diagram illustrates the proposed synthetic workflow for **2-(2-methyl-1H-imidazol-1-yl)ethanamine**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-(2-methyl-1H-imidazol-1-yl)ethanamine**.

This guide serves as a foundational resource for professionals engaged in research and development involving imidazole-based compounds. The provided data and protocols are intended to facilitate further investigation into the properties and potential applications of **2-(2-methyl-1H-imidazol-1-yl)ethanamine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(2-Methyl-1H-imidazol-1-yl)ethan-1-amine | C₆H₁₁N₃ | CID 3157480 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 2-(2-methyl-1H-imidazol-1-yl)ethanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038338#2-2-methyl-1h-imidazol-1-yl-ethanamine-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com